

# "1,3-Benzenedisulfonic acid, 4-formyl-" properties and characteristics

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## Compound of Interest

Compound Name: 1,3-Benzenedisulfonic acid, 4-formyl-

Cat. No.: B1205483

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## An In-depth Technical Guide on 4-Formyl-1,3-Benzenedisulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, characteristics, and potential applications of 4-formyl-1,3-benzenedisulfonic acid. The information is curated for professionals in research and drug development, with a focus on presenting clear, actionable data and methodologies.

## Core Properties and Characteristics

4-Formyl-1,3-benzenedisulfonic acid, also known as 2,4-disulfonylbenzaldehyde, is an aromatic organic compound characterized by a benzene ring substituted with a formyl group and two sulfonic acid groups. This unique combination of functional groups imparts specific chemical properties that make it a valuable reagent in various synthetic applications.

## Chemical and Physical Properties

The key chemical and physical properties of 4-formyl-1,3-benzenedisulfonic acid and its commonly available disodium salt are summarized in the tables below. These tables provide a clear comparison of the quantitative data for easy reference.

Table 1: Properties of 4-Formyl-1,3-Benzenedisulfonic Acid

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>7</sub> S <sub>2</sub>
Molecular Weight	266.25 g/mol <a href="#">[1]</a>
CAS Number	88-39-1 <a href="#">[1]</a>
Appearance	White to light yellow crystalline solid <a href="#">[2]</a>
Solubility	Soluble in water <a href="#">[2]</a>
Predicted Density	~1.8 g/cm <sup>3</sup> <a href="#">[1]</a>
Predicted Boiling Point	495.89 °C <a href="#">[1]</a>
Predicted Melting Point	210.68 °C <a href="#">[1]</a>

Table 2: Properties of 4-Formyl-1,3-Benzenedisulfonic Acid Disodium Salt Hydrate

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub> · xH <sub>2</sub> O
Molecular Weight	310.21 g/mol (anhydrous basis) <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	207291-88-1 (hydrate) <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Powder, crystals, or chunks <a href="#">[4]</a>
Solubility	Soluble in water
Storage Temperature	Room temperature <a href="#">[4]</a>

## Synonyms

For comprehensive literature searches and material sourcing, it is important to be aware of the various synonyms for this compound.

Table 3: Common Synonyms

### Synonym

2,4-Disulfobenzaldehyde[2]

Benzaldehyde-2,4-disulfonic acid[2]

4-Formylbenzene-1,3-disulfonic acid[2]

4-Formyl-1,3-disulfobenzene[2]

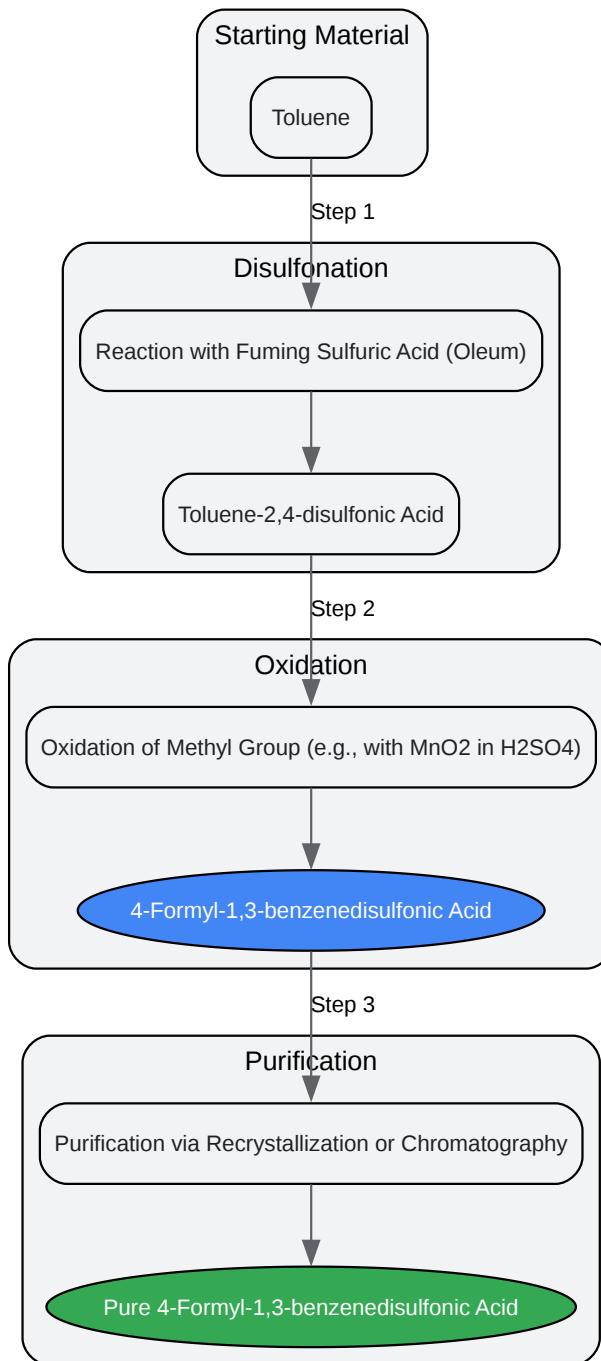
## Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of 4-formyl-1,3-benzenedisulfonic acid is not readily available in the reviewed literature, a plausible synthetic route can be inferred from established organic chemistry reactions. The synthesis would likely involve two key steps: the disulfonation of a suitable benzene derivative followed by formylation.

## Hypothetical Synthesis Workflow

The following diagram illustrates a potential workflow for the synthesis of 4-formyl-1,3-benzenedisulfonic acid.

## Hypothetical Synthesis Workflow

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Caption: A logical workflow for the synthesis of 4-formyl-1,3-benzenedisulfonic acid.

## Experimental Considerations

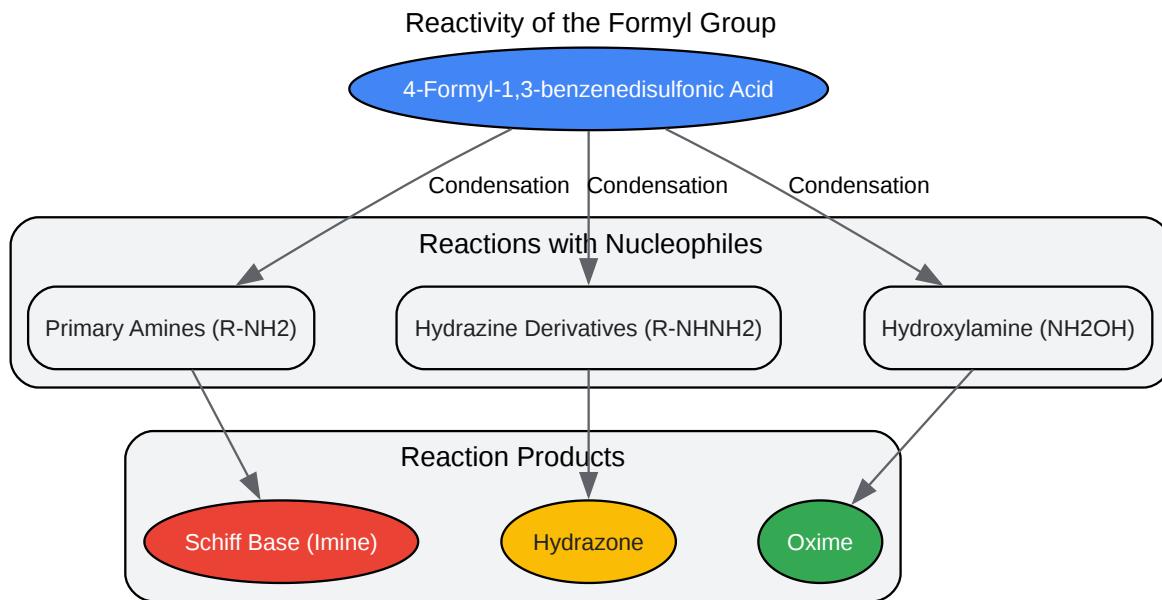
- **Sulfonylation:** The sulfonation of aromatic compounds is a standard electrophilic aromatic substitution. The use of fuming sulfuric acid (oleum) is common for introducing multiple sulfonic acid groups.
- **Formylation:** The introduction of a formyl group onto a deactivated ring, such as one bearing two sulfonic acid groups, can be challenging. A potential method is the oxidation of a pre-existing methyl group, as suggested in a historical patent for a related compound.
- **Purification:** A patent for the purification of the disodium salt of 4-formyl-1,3-benzenedisulfonic acid suggests that recrystallization is a viable method to remove inorganic impurities and structurally related byproducts.

## Chemical Reactivity and Applications

The chemical reactivity of 4-formyl-1,3-benzenedisulfonic acid is dominated by the aldehyde functional group, which readily undergoes reactions with nucleophiles. The sulfonic acid groups are strong acids and are typically present as their conjugate bases (sulfonates) under neutral or basic conditions.

## Reactivity Profile

The aldehyde group is susceptible to nucleophilic attack, allowing for a variety of chemical transformations.



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Caption: Common reactions of the formyl group with various nucleophiles.

## Key Applications

- Dye Intermediate: This compound serves as a precursor in the synthesis of various dyes. For example, it is used in the production of Food Blue 3 and Acid Red 52 through condensation reactions with N,N-diethylbenzenamine and 3-(diethylamino)phenol, respectively[5].
- Proteomics Research: The disodium salt of 4-formyl-1,3-benzenedisulfonic acid is utilized as a biochemical for proteomics research[6]. A related compound, 4-formyl-benzenesulfonic acid (FBSA), has been employed for the N-terminal chemical derivatization of peptides to enhance their analysis by mass spectrometry[7].
- Polymer Chemistry: The disodium salt hydrate is used in the synthesis of polymer electrolyte membranes, which are critical components of electrochemical devices[3][4].
- Diagnostic Assays: It finds application in the manufacturing of diagnostic assays, particularly in hematology and histology[4].

## Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of 4-formyl-1,3-benzenedisulfonic acid. While a comprehensive set of interpreted spectra is not readily available in the public domain, the following provides an overview of expected spectral features.

## Mass Spectrometry

The mass spectrum of the related compound 2-formyl benzene sulfonate shows a characteristic loss of  $\text{SO}_2$  and CO, resulting in a protonated benzene ring. A similar fragmentation pattern would be expected for 4-formyl-1,3-benzenedisulfonic acid, with sequential loss of the sulfonyl and formyl groups.

## Biological Activity

Currently, there is a notable lack of publicly available data on the specific biological activity, including cytotoxicity or involvement in signaling pathways, of 4-formyl-1,3-benzenedisulfonic acid. General studies on aromatic sulfonic acids indicate that their toxicity can vary widely depending on the other substituents on the aromatic ring. Some sulfonated aromatic amines have been shown to be poorly biodegradable. Further research is required to elucidate the specific biological effects of this compound.

## Safety and Handling

The disodium salt of 4-formyl-1,3-benzenedisulfonic acid is classified as a warning-level hazard. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[3][4].

Table 4: Hazard and Precautionary Statements

Code	Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P280	Wear protective gloves/protective clothing/eye protection/face protection
P302+P352	IF ON SKIN: Wash with plenty of water
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound. It should be stored in a well-ventilated area.

## Conclusion

4-Formyl-1,3-benzenedisulfonic acid is a versatile chemical intermediate with established applications in the synthesis of dyes, polymers, and as a reagent in proteomics. Its reactivity is primarily centered around the formyl group, which allows for a range of derivatization reactions. While a detailed experimental protocol for its synthesis is not readily available, it can be conceptually designed based on standard aromatic substitution and oxidation reactions. A significant gap in the current knowledge is the lack of data on its biological activity, which warrants further investigation, especially for any potential applications in drug development. Researchers and scientists are advised to handle this compound with appropriate safety precautions due to its irritant properties.

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